

Physical and chemical characteristics of Trioctylamine hydrochloride

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Compound of Interest

Compound Name: Trioctylamine hydrochloride

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An In-depth Technical Guide on the Physical and Chemical Characteristics of **Trioctylamine Hydrochloride**

Introduction

Trioctylamine hydrochloride (TOA·HCl) is the hydrochloride salt of the tertiary amine, trioctylamine. Systematically named N,N-dioctyloctan-1-amine hydrochloride, its chemical structure features a central nitrogen atom bonded to three eight-carbon alkyl chains (octyl groups).[1] The formation of this salt results from the reaction of trioctylamine with hydrochloric acid, where the lone pair of electrons on the nitrogen atom accepts a proton.[1] This ionic nature, combined with the long, nonpolar alkyl chains, imparts unique properties that make it a compound of significant interest in various scientific and industrial fields.[1] This guide provides a comprehensive overview of its physical and chemical characteristics, experimental protocols, and key applications for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The physical and chemical properties of **Trioctylamine hydrochloride** and its parent compound, Trioctylamine, are summarized below. These tables provide a consolidated view of key quantitative data.

Table 1: Physical Properties of Trioctylamine and Trioctylamine Hydrochloride

Property	Trioctylamine	Trioctylamine Hydrochloride	References
Appearance	Clear, colorless to pale yellow oily liquid	Low melting crystalline mass, white to off-white	[2] [3] [4]
Molecular Formula	C ₂₄ H ₅₁ N	C ₂₄ H ₅₂ ClN	[5] [6] [7]
Molecular Weight	353.67 g/mol	390.1 g/mol	[5] [8] [6] [7] [9]
Melting Point	-34 °C	Not specified, parent amine is -34°C	[2] [8] [10]
Boiling Point	365-367 °C at 760 mmHg	363.5 °C at 760 mmHg	[6] [9] [10]
Density	0.809 g/mL at 25 °C	Not specified, parent amine is 0.809 g/mL at 25°C	[4] [11]
Refractive Index	n _{20/D} 1.449	Not specified, parent amine is n _{20/D} 1.449	[4] [10] [11]
Flash Point	168 °C (closed cup)	147.4 °C	[6] [11]
Vapor Pressure	<0.01 hPa at 20 °C	1.79E-05 mmHg at 25°C	[4] [6] [12]
Solubility	Insoluble in water; soluble in chloroform, alcohol, and ether	Exhibits aggregation in organic solvents	[1] [2] [3] [10]

Table 2: Chemical and Computational Properties

Property	Value (Trioctylamine)	Value (Trioctylamine Hydrochloride)	References
CAS Number	1116-76-3	1188-95-0	[1] [8] [6]
IUPAC Name	N,N-dioctyloctan-1-amine	N,N-dioctyloctan-1-amine;hydrochloride	[5] [7]
LogP	11.22	9.17190	[8] [6]
PSA (Polar Surface Area)	3.24 Å ²	3.24 Å ²	[8] [6]
pKa	10.08 ± 0.50 (Predicted)	Not specified	[4] [13]

Experimental Protocols

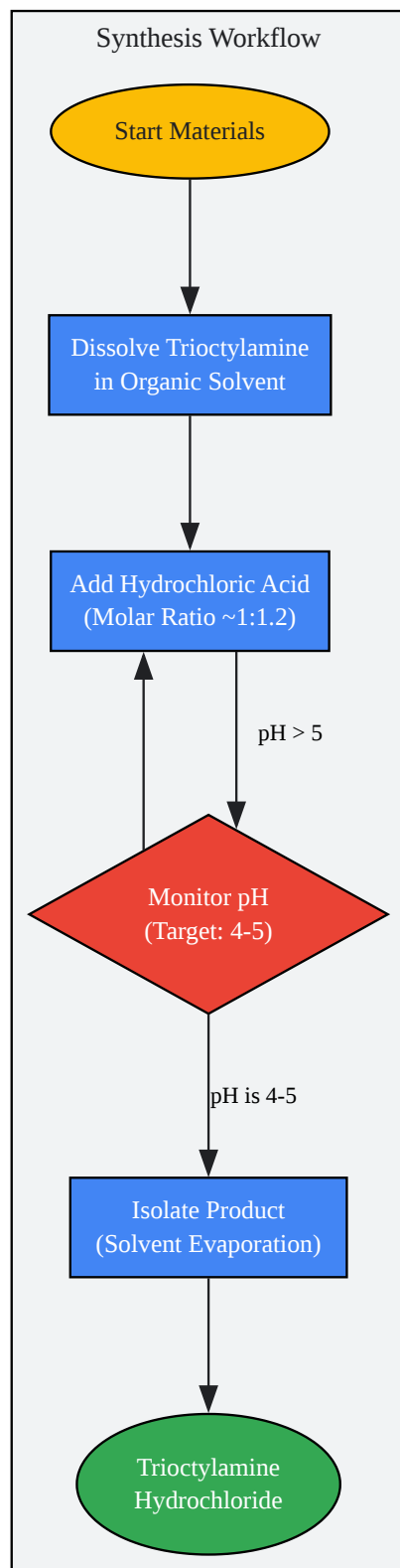
Detailed methodologies are crucial for the synthesis, purification, and analysis of **Trioctylamine hydrochloride**.

Synthesis of Trioctylamine Hydrochloride

The synthesis is typically achieved through the direct neutralization of trioctylamine with hydrochloric acid.[\[1\]](#)

- Objective: To produce **Trioctylamine hydrochloride** with high purity and yield.
- Procedure:
 - Trioctylamine is dissolved in a suitable organic solvent.
 - Hydrochloric acid is added dropwise to the solution while stirring. A slight excess of hydrochloric acid (e.g., a molar ratio of amine to acid of 1:1.2) is often used to ensure complete protonation of the amine.[\[1\]](#)
 - The reaction progress is monitored by checking the pH of the mixture. The reaction is considered complete when the pH reaches a range of 4–5.[\[1\]](#)

- The resulting **Trioctylamine hydrochloride** salt is then isolated, typically by evaporation of the solvent.



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Caption: Workflow for the synthesis of **Trioctylamine hydrochloride**.

Purification Protocol

For applications requiring exceptionally high purity, a more rigorous purification protocol involving the hydrochloride etherate salt is employed.^[1]

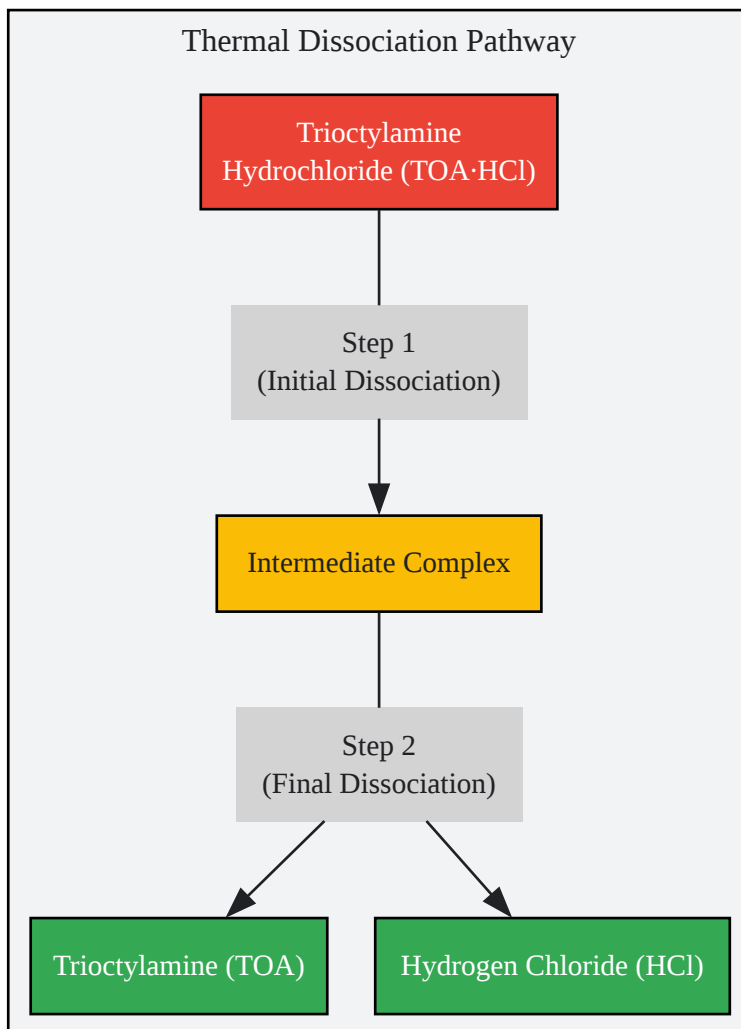
- Objective: To obtain high-grade **Trioctylamine hydrochloride**.
- Procedure:
 - Convert the synthesized **Trioctylamine hydrochloride** into its amine hydrochloride etherate salt.
 - Recrystallize the etherate salt multiple times (e.g., four times) from diethyl ether at a very low temperature, approximately -30°C.^{[1][10]}
 - Regenerate the highly pure free amine (Trioctylamine) through neutralization of the purified salt.^[1]
 - The purified amine can then be distilled under a high vacuum.^{[1][10]}
 - Finally, convert the high-purity amine back into the hydrochloride salt using the synthesis protocol described above.
 - Thin-layer chromatography (TLC) can be used to monitor the purity at each stage.^[1]

Analytical Techniques

Several analytical methods are used to characterize **Trioctylamine hydrochloride** and study its behavior.

- Fourier-Transform Infrared Spectroscopy (FTIR): FTIR is used to confirm the formation of the hydrochloride salt. The key spectral feature is the appearance of a broad and strong absorption band associated with the N-H stretching vibration of the trioctylammonium cation, which is formed upon protonation of the tertiary amine nitrogen.^[1]

- Thermal Analysis (TG/DSC): Thermogravimetry (TG) and Differential Scanning Calorimetry (DSC) are instrumental in investigating the thermal dissociation of **Trioctylamine hydrochloride**. These techniques provide data on mass loss as a function of temperature and the enthalpy of dissociation.[1] The dissociation is not a single event but occurs in two continuous steps, primarily yielding tri-n-octylamine (TOA) and hydrogen chloride (HCl).[1]



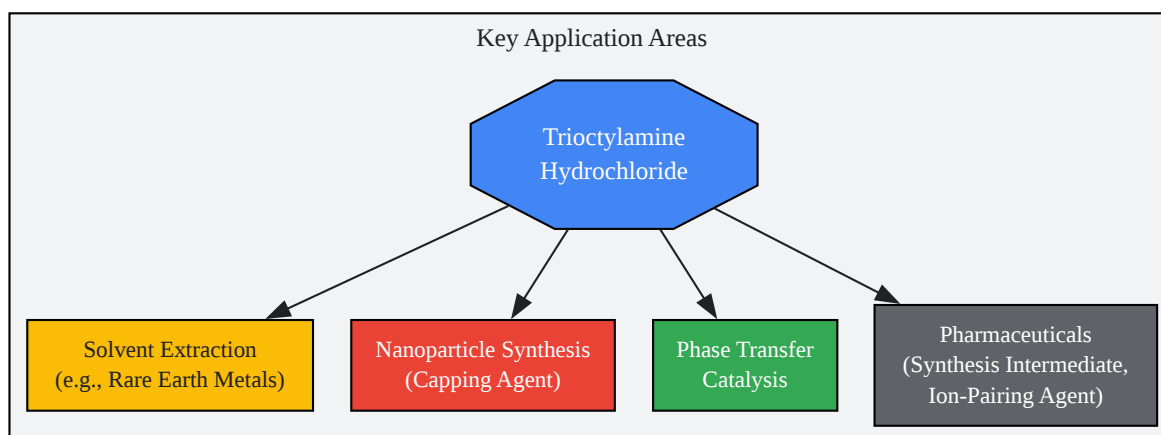
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Caption: Two-step thermal dissociation of **Trioctylamine hydrochloride**.

Applications in Research and Development

Trioctylamine hydrochloride's unique amphiphilic nature makes it a versatile tool in various applications.

- **Solvent Extraction:** This remains a primary application, particularly in hydrometallurgy for the liquid-liquid extraction and separation of metal ions, such as precious metals and rare earth elements.[2][14]
- **Nanomaterial Synthesis:** It is significantly used in the synthesis of nanoparticles, acting as a capping agent to control the size and shape of the nanocrystals.[1]
- **Phase Transfer Catalyst:** The compound facilitates reactions between reactants located in different immiscible phases (e.g., aqueous and organic), thereby increasing reaction rates.[1]
- **Drug Development:** In the pharmaceutical industry, it can be used as an intermediate in the synthesis of various compounds and as an ion-pairing agent in chromatography.[13][14][15]



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Caption: Overview of **Trioctylamine hydrochloride** applications.

Conclusion

Trioctylamine hydrochloride is a compound with well-defined physical and chemical properties that underpin its broad utility in both research and industrial settings. Its role as an extractant, catalyst, and synthesis component is of particular importance to chemists and drug development professionals. The experimental protocols for its synthesis, purification, and analysis are well-established, allowing for the production of high-purity material required for

sensitive applications. A thorough understanding of its characteristics, as detailed in this guide, is essential for its effective and innovative application.

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